

Personal protective equipment for handling PF-9363

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-9363

Cat. No.: B15608445

[Get Quote](#)

Essential Safety and Handling Guide for PF-9363

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PF-9363**. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity.

Chemical Identifier: **PF-9363** (also known as CTx-648) Primary Use: A potent and highly selective first-in-class KAT6A/KAT6B inhibitor investigated for cancer research.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **PF-9363**. The selection of appropriate PPE is crucial as it acts as a primary barrier against potential exposure.

PPE Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material. Dispose of after use.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified	To protect eyes from splashes or dust.
Body Protection	Laboratory coat	Standard lab coat	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area or a chemical fume hood.	To minimize inhalation of dust or aerosols.

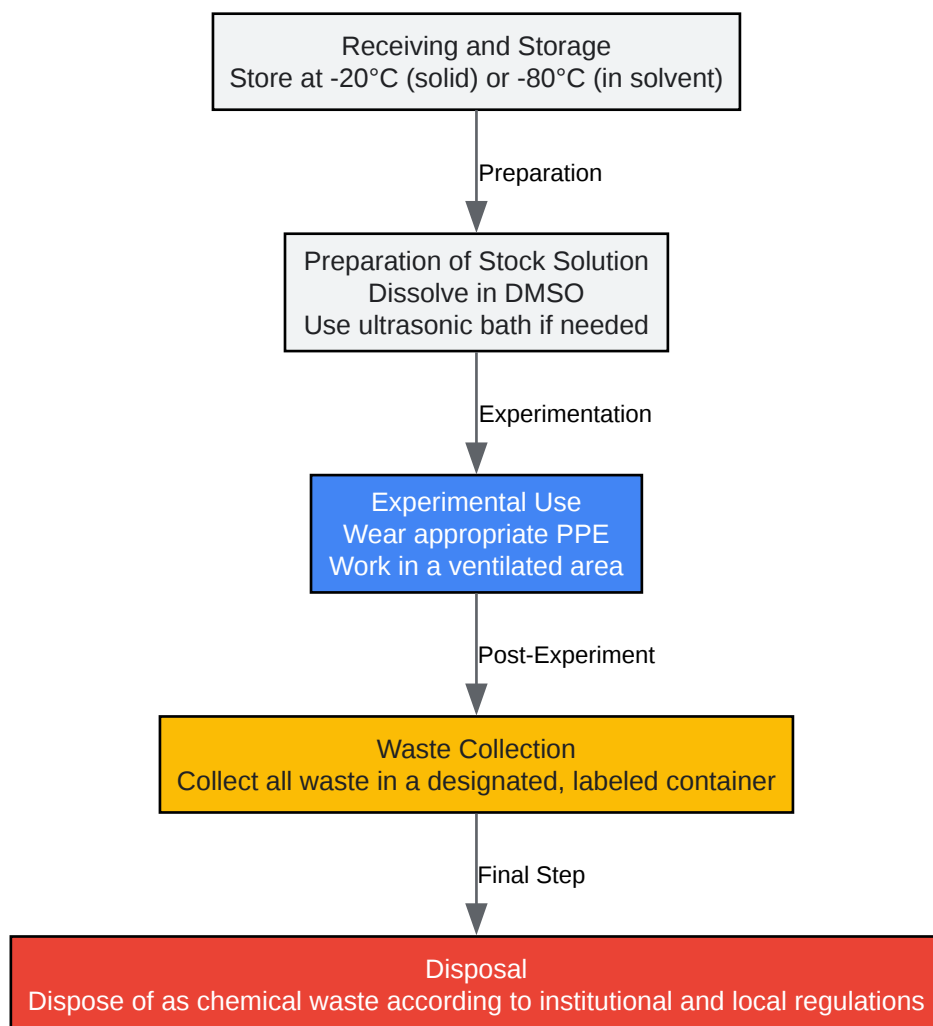
Safe Handling and Storage

Proper handling and storage are essential to maintain the stability of **PF-9363** and to prevent accidental exposure.

- Engineering Controls: Handle **PF-9363** in a well-ventilated laboratory. For procedures that may generate dust or aerosols, a chemical fume hood is recommended.
- Storage Conditions: Store the solid powder at -20°C for up to three years.[3] If in a solvent, store at -80°C for up to one year.[3]
- Solubility: **PF-9363** is soluble in DMSO.[3][4][5] For in vivo studies, it can be formulated in solutions such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[3]

Experimental Workflow for Handling PF-9363

The following diagram outlines the standard procedure for handling **PF-9363** from receipt to disposal.



[Click to download full resolution via product page](#)

PF-9363 Handling Workflow

Disposal Plan

All waste materials contaminated with **PF-9363**, including unused solutions, contaminated gloves, and other disposable labware, must be collected in a designated and clearly labeled hazardous waste container. Disposal of this chemical waste must be in accordance with all applicable federal, state, and local regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PF-9363 - MedChem Express [bioscience.co.uk]
- 2. medchemexpress.com [medchemexpress.com]
- 3. PF-9363 | Histone Acetyltransferase | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling PF-9363]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608445#personal-protective-equipment-for-handling-pf-9363]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com